

# Endrin aldehyde CAS number and IUPAC nomenclature

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## Compound of Interest

Compound Name: *Endrin aldehyde*

Cat. No.: *B048301*

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## Endrin Aldehyde: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **Endrin Aldehyde**, a significant metabolite and degradation product of the organochlorine pesticide Endrin. This document consolidates critical information regarding its chemical identity, physicochemical properties, analytical methodologies, and toxicological profile, presented in a format tailored for research and development applications.

### Chemical Identity and Nomenclature

**Endrin Aldehyde** is a chlorinated cyclodiene pesticide derivative. While it was not commercially produced as an active ingredient, its presence as an impurity in technical-grade Endrin and as a product of its environmental and metabolic breakdown necessitates a thorough understanding of its characteristics.<sup>[1][2]</sup>

Table 1: Chemical Identifiers for **Endrin Aldehyde**

Identifier	Value
CAS Number	7421-93-4[1][3][4]
Molecular Formula	C <sub>12</sub> H <sub>8</sub> Cl <sub>6</sub> O[1][3][4]
3,4,5,6,6,7-hexachloropentacyclo[6.3.0.0 <sup>2,4</sup> .0 <sup>3,7</sup> .0 <sup>5,9</sup> ]undecane-10-carbaldehyde[1][5]	
IUPAC Nomenclature	rel-(1R,2R,2aR,4S,4aS,5R,6aR,6bR,7S)-2,2a,3,3,4,7-hexachlorodecahydro-1,2,4-methenocyclopenta[cd]pentalene-5-carboxaldehyde[4]
(1S,2R,3S,4R,5S,7S,8S,9R,10S)-3,4,5,6,6,7-hexachloropentacyclo[6.3.0.02,4.03,7.05,9]undecane-10-carbaldehyde[5]	
Synonyms	SD 7442, Endrin-aldehyde[6]

## Physicochemical Properties

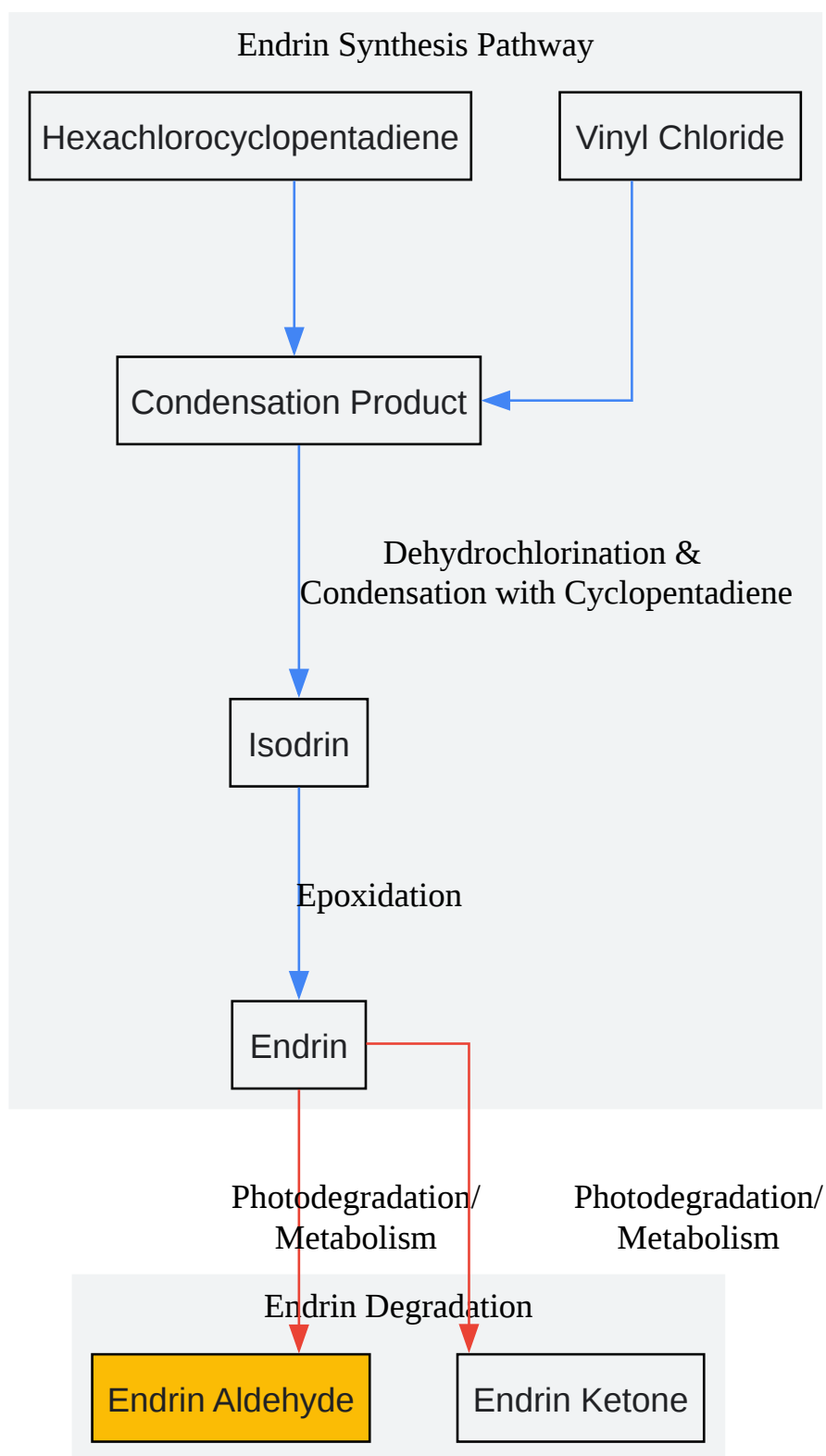
A comprehensive understanding of the physical and chemical properties of **Endrin Aldehyde** is crucial for developing analytical methods, predicting its environmental fate, and assessing its toxicological potential.

Table 2: Physicochemical Data for **Endrin Aldehyde**

Property	Value	Reference
Molecular Weight	380.9 g/mol	[1][7]
Physical State	Solid	[1][7]
Melting Point	145-149 °C; 235 °C (decomposes)	[7]
Water Solubility	$2.4 \times 10^{-2}$ mg/L at 25 °C	[1]
Vapor Pressure	$2.0 \times 10^{-7}$ mmHg at 25 °C	[7]
Log Kow (Octanol-Water Partition Coefficient)	4.80 (Estimated)	[1]
Henry's Law Constant	$4.2 \times 10^{-6}$ atm-m <sup>3</sup> /mole at 25 °C (Estimated)	[1]

## Formation of Endrin Aldehyde

**Endrin Aldehyde** is not synthesized for commercial use but is formed as a byproduct during the manufacturing of Endrin and through the degradation of Endrin in the environment.[1][2] The primary precursor, Endrin, is synthesized through a multi-step process.



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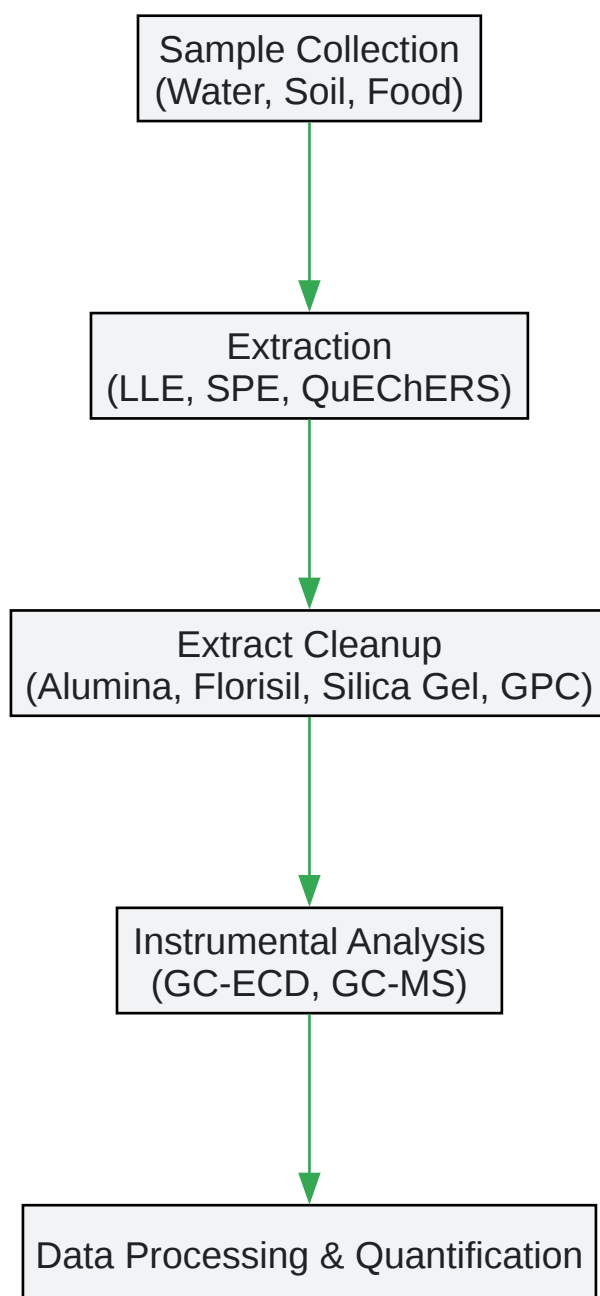
Figure 1: Formation pathway of Endrin and its degradation to **Endrin Aldehyde**.

## Experimental Protocols for Analysis

The detection and quantification of **Endrin Aldehyde** in various matrices are critical for environmental monitoring and toxicological studies. Several standardized methods have been developed, primarily relying on gas chromatography.

### General Analytical Workflow

A generalized workflow for the analysis of **Endrin Aldehyde** in environmental and biological samples involves extraction, cleanup, and instrumental analysis.



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Figure 2: Generalized workflow for the analysis of **Endrin Aldehyde**.

## EPA Method 8081B: Organochlorine Pesticides by Gas Chromatography

This method is suitable for determining the concentration of various organochlorine pesticides, including **Endrin Aldehyde**, in extracts from solid and liquid matrices.[8]

- Principle: A sample is extracted using a matrix-specific technique, followed by cleanup to remove interferences. The extract is then analyzed by gas chromatography with an electron capture detector (GC-ECD).[8][9]
- Sample Extraction:
  - Aqueous Samples: Extraction with methylene chloride using a separatory funnel (Method 3510) or continuous liquid-liquid extraction (Method 3520).[9]
  - Solid Samples: Extraction with hexane-acetone or methylene chloride-acetone using Soxhlet extraction (Method 3540), automated Soxhlet extraction (Method 3541), or ultrasonic extraction (Method 3550).[10]
- Cleanup: Depending on the matrix, cleanup procedures may include the use of alumina (Method 3610), Florisil (Method 3620), silica gel (Method 3630), or gel permeation chromatography (GPC) (Method 3640). For samples containing sulfur, Method 3660 is recommended.[8]
- GC-ECD Analysis:
  - Aliquots of the cleaned-up extract are injected into a gas chromatograph equipped with a capillary column and an electron capture detector.
  - Dual column confirmation is often employed to ensure the identity of the detected analytes.[9]
  - System performance is monitored by checking the degradation of DDT and Endrin, which should not exceed 15%.[8]

## EPA Method 525.2: Organic Compounds in Drinking Water

This method is used for the determination of a wide range of organic compounds, including **Endrin Aldehyde**, in drinking water.[1][11]

- Principle: A 1-liter water sample is passed through a solid-phase extraction (SPE) cartridge or disk with a C18-bonded silica phase. The trapped analytes are then eluted, concentrated,

and analyzed by gas chromatography/mass spectrometry (GC/MS).[12][13]

- Sample Preparation:
  - The water sample is preserved by adding sodium sulfite and adjusting the pH to <2 with hydrochloric acid.[12]
- Solid-Phase Extraction (SPE):
  - The SPE cartridge/disk is conditioned with methanol, followed by reagent water.
  - The water sample is passed through the conditioned SPE material.
  - The cartridge/disk is dried.
- Elution and Concentration:
  - The analytes are eluted from the SPE material with ethyl acetate followed by methylene chloride.[13]
  - The eluate is dried using anhydrous sodium sulfate and concentrated to a final volume of 1 mL.[12]
- GC/MS Analysis:
  - An aliquot of the concentrated extract is injected into a GC/MS system for separation, identification, and quantification.

## QuEChERS Method for Food Matrices

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined approach for the extraction and cleanup of pesticide residues in food samples.[14][15]

- Principle: The method involves an initial extraction with an organic solvent (typically acetonitrile) and partitioning salts, followed by a dispersive solid-phase extraction (dSPE) cleanup step.[14][15]
- Extraction:



- A homogenized food sample is placed in a centrifuge tube.
- Acetonitrile is added, and the tube is shaken.
- Magnesium sulfate and sodium acetate are added to induce phase separation and partitioning of the pesticides into the acetonitrile layer.[\[15\]](#)
- The sample is centrifuged.
- Dispersive SPE (dSPE) Cleanup:
  - An aliquot of the acetonitrile supernatant is transferred to a dSPE tube containing a mixture of sorbents.
  - Common sorbents include primary secondary amine (PSA) to remove organic acids, sugars, and fatty acids, and C18 to remove nonpolar interferences.[\[14\]](#)
  - The tube is shaken and then centrifuged.
- Analysis: The final cleaned-up extract is analyzed by GC/MS or LC/MS.

## Metabolism and Toxicology

Detailed toxicokinetic and mechanistic studies specifically on **Endrin Aldehyde** are limited. Much of the available information is extrapolated from studies on its parent compound, Endrin.

### Metabolism

Endrin is known to be metabolized in animals, and **Endrin Aldehyde** is one of its metabolites. The primary metabolic pathway for Endrin involves oxidation to syn- and anti-12-hydroxyendrin, which are further converted to 12-ketoendrin.[\[2\]](#) The specific pathways for the further metabolism of **Endrin Aldehyde** in biological systems are not well-documented. It is presumed that it could potentially be oxidized via similar mechanisms as Endrin.

### Mechanism of Toxic Action

The primary toxicological effect of Endrin is neurotoxicity, acting as a non-competitive antagonist of the gamma-aminobutyric acid (GABA)-gated chloride channel in the central

nervous system. This inhibition leads to a reduction in the inhibitory effects of GABA, resulting in hyperexcitability and convulsions.[16] While it is plausible that **Endrin Aldehyde** may share a similar mechanism of action due to its structural similarity to Endrin, specific studies investigating the molecular mode of action of **Endrin Aldehyde** are lacking.

## Conclusion

**Endrin Aldehyde**, a persistent and toxic derivative of the pesticide Endrin, presents a continued subject of interest for environmental and toxicological research. This guide has synthesized key technical information on its chemical properties, formation, and analytical detection. While standardized methods for its quantification are well-established, further research is needed to fully elucidate the specific metabolic pathways and the precise molecular mechanisms underlying the toxicity of **Endrin Aldehyde**. Such studies will be invaluable for a comprehensive risk assessment and for the development of potential therapeutic interventions in cases of exposure.

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